

# Physical and chemical properties of ethyl propiolate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Ethyl propiolate*

Cat. No.: *B042952*

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An In-depth Technical Guide to the Physical and Chemical Properties of **Ethyl Propiolate**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Ethyl propiolate** (CAS No. 623-47-2), the ethyl ester of propionic acid, is a highly versatile reagent in organic synthesis.<sup>[1][2]</sup> Its unique structure, featuring an electrophilic terminal alkyne conjugated to an ester group, makes it a valuable building block for a wide array of molecular architectures.<sup>[1][3]</sup> This document provides a comprehensive overview of its core physical and chemical properties, detailed experimental protocols for its use, and essential safety information, tailored for professionals in research and drug development.

## Physical and Spectroscopic Properties

**Ethyl propiolate** is a clear, colorless to pale yellow liquid with a characteristic fruity or pungent odor.<sup>[4][5]</sup> It is miscible with common organic solvents such as ethanol, ether, and chloroform.<sup>[3][4]</sup> Its key physical properties are summarized in the table below for quick reference.

Property	Value	Reference(s)
Molecular Formula	C <sub>5</sub> H <sub>6</sub> O <sub>2</sub>	[6][7][8]
Molar Mass	98.10 g·mol <sup>-1</sup>	[1][6][8]
Appearance	Clear colorless to light yellow liquid	[4][5]
Melting Point	9 °C	[9][10][11]
Boiling Point	119-120 °C (at 760 mmHg)	[1][9]
Density	0.968 g/mL (at 25 °C)	[1][4][11]
Refractive Index	n <sub>20/D</sub> 1.411 - 1.413	[4][5][10]
Flash Point	25 °C (77 °F) - Closed Cup	[9]
Solubility	Miscible with alcohol, ether, chloroform	[3][4]
Storage Temperature	2-8 °C	[11]

## Spectroscopic Data

The structural features of **ethyl propiolate** can be confirmed by standard spectroscopic methods. A typical <sup>1</sup>H NMR spectrum in deuterated chloroform (CDCl<sub>3</sub>) shows distinct signals corresponding to the ethyl and acetylenic protons.

- <sup>1</sup>H NMR (400 MHz, CDCl<sub>3</sub>):
  - δ 4.26 (q, J = 7.1 Hz, 2H, -OCH<sub>2</sub>CH<sub>3</sub>)
  - δ 2.92 (s, 1H, -C≡CH)
  - δ 1.33 (t, J = 7.2 Hz, 3H, -OCH<sub>2</sub>CH<sub>3</sub>)[4]

### Key Reactions of Ethyl Propiolate

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- To cite this document: BenchChem. [Physical and chemical properties of ethyl propiolate]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b042952#physical-and-chemical-properties-of-ethyl-propiolate>

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